Application Notes and Protocols for High-Pressure Studies of UIr3

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Compound of Interest

Compound Name:	*Iridium;uranium*
CAS No.:	*12315-78-5*
Cat. No.:	*B14728191*

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For Researchers, Scientists, and Materials Development Professionals

These application notes provide a comprehensive overview and detailed protocols for conducting high-pressure experimental studies on the intermetallic compound UIr3. The information is intended to guide researchers in materials science, condensed matter physics, and related fields in the design and execution of experiments to investigate the structural, electronic, and mechanical properties of UIr3 under extreme pressure conditions.

Introduction to High-Pressure Studies of UIr3

Uranium iridium (UIr3) is a non-magnetic intermetallic compound with properties similar to simple transition metals.[1] High-pressure studies are crucial for understanding the fundamental physics of actinide-based materials, including the effects of pressure on electronic correlations, structural stability, and mechanical response. Such investigations can reveal novel electronic and structural phases, providing valuable data for the development of advanced materials with tailored properties. Theoretical studies, specifically using Density Functional Theory (DFT), have predicted the behavior of UIr3 under pressures up to 100 GPa, indicating

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its stability in the cubic AuCu3-type structure up to at least 25 GPa.[1][2] Experimental validation of these theoretical predictions is a key area of research.

The primary apparatus for static high-pressure research is the diamond anvil cell (DAC), which allows for the compression of small samples to pressures exceeding several hundred gigapascals (GPa).[3][4] The transparency of diamonds to a wide range of electromagnetic radiation, including X-rays, enables in-situ characterization of the sample under pressure.[3]

Data Presentation: Properties of UIr3 Under Pressure

The following tables summarize the theoretical data obtained from Density Functional Theory (DFT) calculations on UIr3, providing a baseline for experimental investigations.[2][5][6]

Table 1: Structural Properties of UIr3 as a Function of Pressure

Pressure (GPa)	Lattice Parameter (Å)	Unit Cell Volume (Å³)	Density (g/cm³)
0	4.04	65.95	20.32
5	4.00	63.98	20.94
10	3.96	62.13	21.57
15	3.93	60.65	22.10
20	3.90	59.26	22.62
25	3.87	57.94	23.13

Table 2: Elastic Constants and Moduli of UIr3 as a Function of Pressure

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Pressure (GPa)	C11 (GPa)	C12 (GPa)	C44 (GPa)	Bulk Modulus (B) (GPa)	Shear Modulus (G) (GPa)	Young's Modulus (E) (GPa)
0	305	162	85	210	85	227
5	365	195	98	252	98	262
10	423	227	110	292	111	296
15	478	258	122	331	123	328
20	531	288	133	369	134	358
25	582	317	143	405	145	387

Table 3: Electronic Properties of UIr3 at 0 and 25 GPa

Property	0 GPa	25 GPa
Total Density of States at Fermi Level (states/eV/unit cell)	4.53	3.80

Experimental Protocols

The following are detailed methodologies for key experiments in high-pressure studies of UIr3.

Protocol 1: Sample Preparation and Diamond Anvil Cell (DAC) Loading

This protocol outlines the steps for preparing a UIr3 sample and loading it into a DAC for high-pressure experiments.

1. Sample Preparation:

- Obtain a small, high-quality single crystal or polycrystalline sample of UIr3.
- Under a microscope, cleave or cut a small fragment of the UIr3 sample. The optimal size for DAC experiments is typically on the order of 20-50 micrometers in diameter and 5-10

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micrometers in thickness.

2. Gasket Preparation:

- Select a suitable gasket material, such as rhenium or stainless steel, which is strong enough to withstand the target pressures.
- Pre-indent the gasket to a thickness of 30-50 micrometers using the diamond anvils of the DAC.
- Drill a hole in the center of the indentation to serve as the sample chamber. The hole diameter should be approximately one-third to one-half of the diamond culet diameter.

3. DAC Loading:

- Place the prepared gasket onto the culet of one of the diamond anvils.
- Carefully place the UIr3 sample into the center of the gasket hole.
- Add a few ruby spheres (typically ~5-10 micrometers in diameter) into the sample chamber, away from the sample. These will be used for in-situ pressure measurement via ruby fluorescence.
- Introduce a pressure-transmitting medium (PTM) into the sample chamber to ensure hydrostatic or quasi-hydrostatic pressure conditions. For studies up to ~10 GPa, a 4:1 methanol-ethanol mixture can be used. For higher pressures, a noble gas such as neon or argon should be loaded using a gas-loading system.
- Carefully align the opposing diamond anvil and slowly close the DAC to seal the sample chamber.
- Apply a small initial pressure to secure the sample and PTM.

Protocol 2: High-Pressure X-ray Diffraction (XRD)

This protocol describes the procedure for performing XRD measurements on UIr3 at high pressure using a synchrotron radiation source.

1. Beamline Setup:

- Mount the loaded DAC onto the goniometer at a high-pressure synchrotron XRD beamline.
- Align the DAC so that the incident X-ray beam passes through the center of the sample chamber.
- Calibrate the detector using a standard material, such as LaB6.

2. Pressure Measurement:

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- Use the beamline's optical system to focus a laser on a ruby sphere within the sample chamber.
- Measure the fluorescence spectrum of the ruby and determine the pressure from the shift of the R1 fluorescence line.

3. Data Collection:

- Collimate the monochromatic X-ray beam to a size smaller than the sample to avoid diffraction from the gasket.
- Collect a diffraction pattern of the UIr3 sample at the initial pressure.
- Increase the pressure in the DAC by tightening the screws.
- Repeat the pressure measurement and XRD data collection at each desired pressure step.
- Rotate the DAC during data collection to improve the sampling of reciprocal space.

4. Data Analysis:

- Integrate the 2D diffraction images to obtain 1D diffraction patterns (intensity vs. 2θ).
- Identify the diffraction peaks of UIr3 and the pressure-transmitting medium (if crystalline).
- Index the diffraction peaks to determine the crystal structure and lattice parameters at each pressure.
- Perform a Rietveld refinement to obtain detailed structural information, including atomic positions and bond lengths.
- Use the pressure-volume data to determine the equation of state of UIr3.

Protocol 3: High-Pressure Electrical Resistivity Measurement

This protocol details the four-probe van der Pauw method for measuring the electrical resistivity of UIr3 in a DAC.

1. Specialized DAC Preparation:

- Use a DAC with electrical feedthroughs.
- Prepare a gasket with an insulating layer. This can be achieved by pressing a mixture of diamond powder and epoxy into the pre-indented gasket.
- Deposit four metallic leads (e.g., platinum or gold) onto the culet of one diamond anvil using techniques like focused ion beam (FIB) lithography. These leads will serve as the electrodes.

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2. Sample Mounting:

- Carefully place the UIr3 sample onto the diamond culet, ensuring it makes good electrical contact with the four deposited leads.
- Load a pressure-transmitting medium and ruby pressure standard as described in Protocol 1.

3. Measurement Setup:

- Mount the DAC in a cryostat to allow for temperature-dependent measurements.
- Connect the electrical feedthroughs of the DAC to a measurement system consisting of a current source and a voltmeter.

4. Data Collection:

- Pressurize the DAC to the desired pressure and measure the pressure using ruby fluorescence.
- Perform a four-probe resistance measurement by sourcing a current through two leads and measuring the voltage across the other two.
- Repeat the measurement at various temperatures to obtain the temperature dependence of the resistance.
- Increase the pressure and repeat the temperature-dependent resistance measurements.

5. Data Analysis:

- Calculate the resistivity from the measured resistance and the sample dimensions.
- Analyze the pressure and temperature dependence of the resistivity to identify any phase transitions (e.g., metal-insulator transitions) or changes in electronic scattering mechanisms.

Visualizations

The following diagrams illustrate the experimental workflows and logical relationships in high-pressure studies of UIr3.

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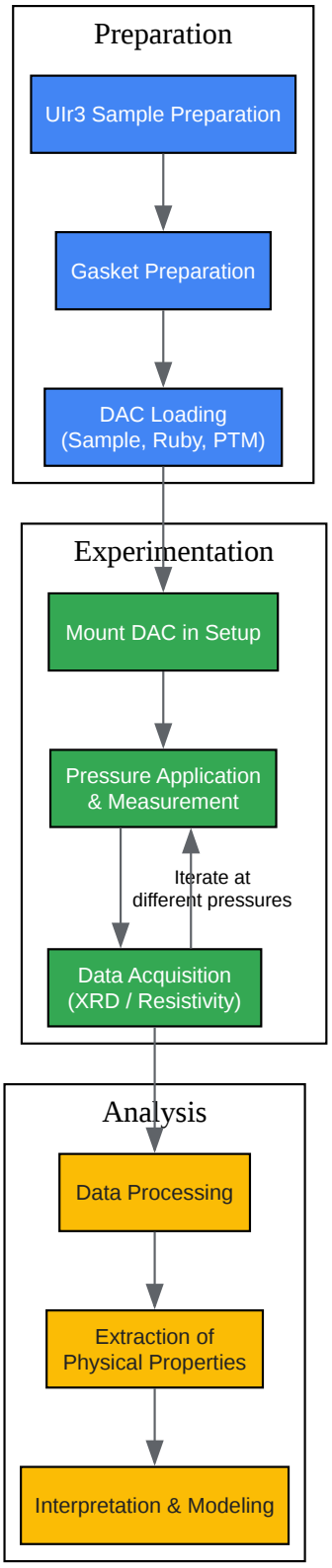

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Caption: Overall experimental workflow for high-pressure studies of UIr3.

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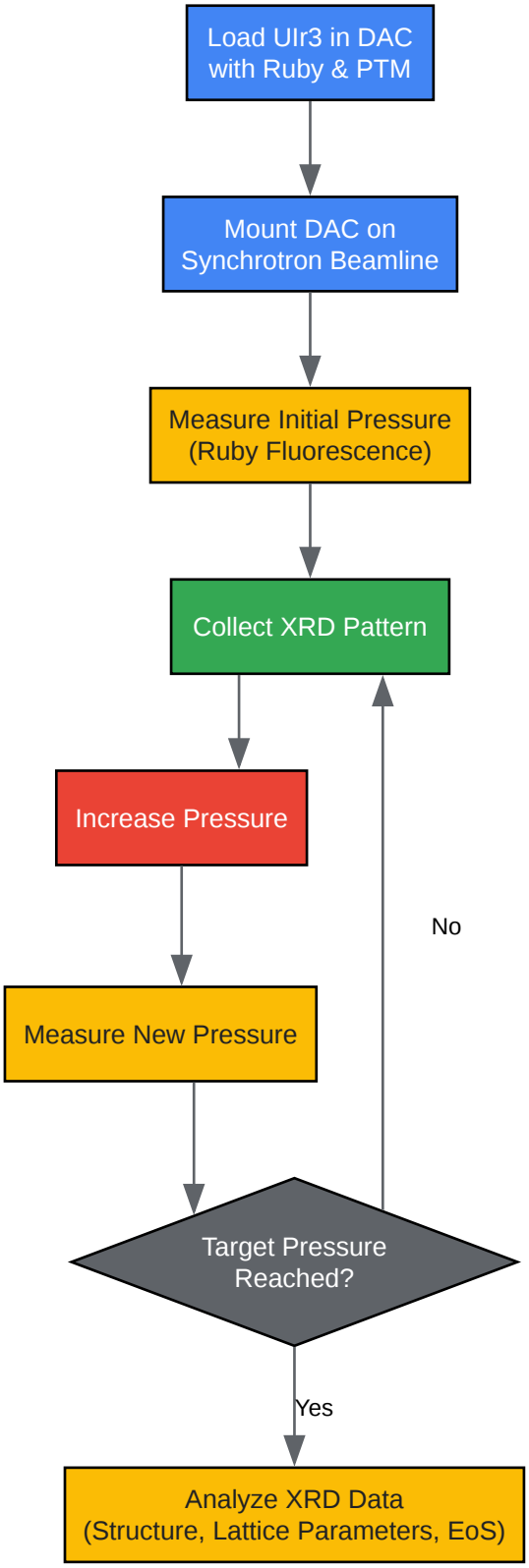

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Caption: Workflow for high-pressure X-ray diffraction experiments on UIr3.

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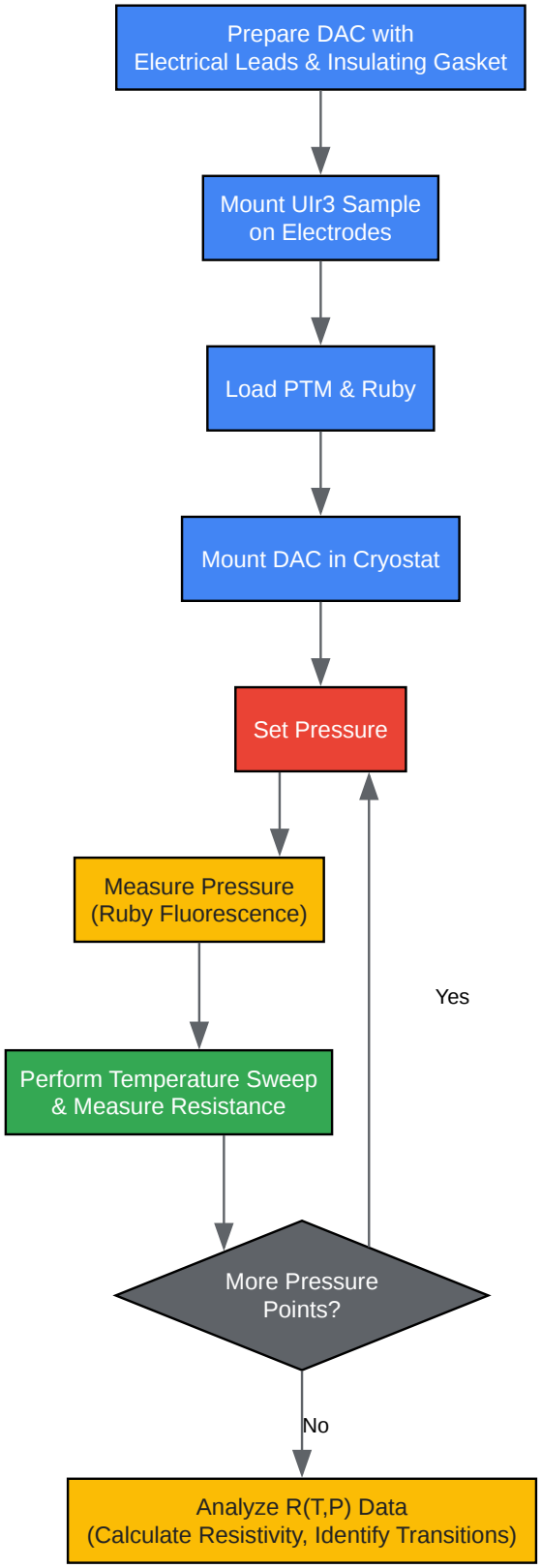

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Caption: Workflow for high-pressure electrical resistivity measurements of UIr3.

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